

Application Notes and Protocols for SQ-109 in Laboratory Experiments

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Compound of Interest

Compound Name: Sq-109

Cat. No.: B1681080

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the in vitro evaluation of **SQ-109**, a promising drug candidate with multifaceted mechanisms of action. The following protocols and data are intended to assist researchers in the fields of microbiology, oncology, and drug development in designing and executing experiments to explore the therapeutic potential of **SQ-109**.

Introduction to SQ-109

SQ-109 is an asymmetric diamine compound, specifically N-geranyl-N'-(2-adamantyl)ethane-1,2-diamine, initially identified for its potent activity against *Mycobacterium tuberculosis*. Its primary mechanism of action in mycobacteria is the inhibition of the MmpL3 transporter, a crucial component in the synthesis of the mycobacterial cell wall. This inhibition disrupts the transport of trehalose monomycolate, leading to cell death. Beyond its anti-tubercular properties, **SQ-109** has demonstrated a broader spectrum of activity, including efficacy against other bacterial pathogens, certain cancer cell lines, and the ability to inhibit bacterial efflux pumps, thereby potentiating the activity of other antimicrobial agents. Furthermore, **SQ-109** has been shown to disrupt the mitochondrial membrane potential and interfere with the proton motive force in bacteria.

Quantitative Data Summary

The following tables summarize key quantitative data for **SQ-109** from various in vitro studies.

Table 1: Minimum Inhibitory Concentrations (MIC) of **SQ-109** against Mycobacterium tuberculosis

M. tuberculosis Strain	MIC (µg/mL)	MIC (µM)	Reference
H37Rv	0.32 - 0.78	0.7 - 1.56	
Erdman	0.7	1.56	
Drug-Resistant Strains	0.16 - 0.64	0.35 - 1.4	

Table 2: Minimum Inhibitory and Bactericidal Concentrations (MIC/MBC) of **SQ-109** against Helicobacter pylori

H. pylori Strain	MIC (µM)	MBC (µM)	Reference
Laboratory Strains (6)	8 - 20	65 - 100	
Clinical Isolates (20)	6 - 10	50 - 60	
Multi-drug Resistant Strain	5 - 15	50 - 70	

Table 3: Synergistic Activity of **SQ-109** with Anti-tubercular Drugs against M. tuberculosis

Combination	Interaction	Key Finding	Reference
SQ-109 + Isoniazid	Synergy	Strong synergistic activity at 0.5 MIC of both drugs.	
SQ-109 + Rifampicin	Synergy	Marked synergy observed; SQ-109 at 0.5 MIC with rifampicin at 0.1 MIC.	
SQ-109 + Streptomycin	Additive	Additive effects observed.	
SQ-109 + Ethambutol	Indifferent	No synergy or additive effects observed.	
SQ-109 + Pyrazinamide	Indifferent	No synergy or additive effects observed.	
SQ-109 + TMC207 (Bedaquiline)	Synergy	Combination improved TMC207 MIC by 4- to 8-fold.	

Experimental Protocols

Determination of Minimum Inhibitory Concentration (MIC) using the Resazurin Microtiter Assay (REMA)

This protocol is a colorimetric method for determining the MIC of **SQ-109** against mycobacteria.

Materials:

- 96-well microtiter plates
- Mycobacterial culture (e.g., *M. tuberculosis* H37Rv)
- Middlebrook 7H9 broth supplemented with OADC (oleic acid, albumin, dextrose, catalase)
- **SQ-109** stock solution

- Resazurin sodium salt solution (0.02% w/v in sterile water)
- Positive control antibiotic (e.g., rifampicin)
- Sterile water or PBS
- Incubator (37°C)
- Microplate reader (optional)

Procedure:

- Prepare a serial two-fold dilution of **SQ-109** in Middlebrook 7H9 broth in a 96-well plate. The final volume in each well should be 100 µL.
- Prepare a mycobacterial inoculum equivalent to a 0.5 McFarland standard and dilute it to achieve a final concentration of approximately 5×10^5 CFU/mL in each well.
- Add 100 µL of the bacterial inoculum to each well containing the serially diluted **SQ-109**.
- Include a positive control (wells with bacteria and a known antibiotic), a negative control (wells with broth only), and a growth control (wells with bacteria and broth, but no drug).
- Seal the plates and incubate at 37°C for 5-7 days.
- After incubation, add 30 µL of the resazurin solution to each well and incubate for another 24-48 hours.
- Observe the color change. A blue color (resazurin) indicates inhibition of bacterial growth, while a pink color (resorufin) indicates bacterial growth.
- The MIC is defined as the lowest concentration of **SQ-109** that prevents the color change from blue to pink.

Checkerboard Assay for Synergy Testing

This protocol is used to evaluate the synergistic, additive, or antagonistic effects of **SQ-109** in combination with other antimicrobial agents.

Materials:

- 96-well microtiter plates
- Bacterial culture
- Appropriate broth medium (e.g., Mueller-Hinton Broth)
- Stock solutions of **SQ-109** and the second test drug
- Incubator
- Microplate reader

Procedure:

- Dispense 50 µL of broth into each well of a 96-well plate.
- Prepare serial dilutions of **SQ-109** along the rows (ordinate) and the second drug along the columns (abscissa).
- Prepare a bacterial inoculum of approximately 5×10^5 CFU/mL.
- Inoculate each well with 100 µL of the bacterial suspension.
- Incubate the plate at the appropriate temperature and duration for the test organism (e.g., 35°C for 24-48 hours).
- Determine the MIC of each drug alone and in combination.
- Calculate the Fractional Inhibitory Concentration (FIC) Index using the following formula: FIC Index = FIC of Drug A + FIC of Drug B Where:
 - FIC of Drug A = (MIC of Drug A in combination) / (MIC of Drug A alone)
 - FIC of Drug B = (MIC of Drug B in combination) / (MIC of Drug B alone)
- Interpret the results as follows:

- Synergy: FIC Index ≤ 0.5
- Additive/Indifference: $0.5 < \text{FIC Index} \leq 4$
- Antagonism: FIC Index > 4

Ethidium Bromide Efflux Pump Inhibition Assay

This fluorescence-based assay measures the ability of **SQ-109** to inhibit bacterial efflux pumps.

Materials:

- Bacterial culture with known efflux pump activity
- Phosphate-buffered saline (PBS)
- Ethidium bromide (EtBr) solution
- Glucose (energy source)
- Known efflux pump inhibitor (positive control, e.g., verapamil)
- 96-well black, clear-bottom plates
- Fluorometer

Procedure:

- Grow the bacterial culture to the mid-logarithmic phase.
- Harvest the cells by centrifugation and wash with PBS.
- Resuspend the cells in PBS to a specific optical density (e.g., OD600 of 0.4).
- Add the bacterial suspension to the wells of a 96-well plate.
- Add varying concentrations of **SQ-109** to the wells. Include a no-drug control and a positive control with a known efflux pump inhibitor.

- Add EtBr to all wells at a final concentration that is a known substrate for the efflux pump (e.g., 0.5 µg/mL).
- Add glucose to energize the efflux pumps.
- Monitor the fluorescence of EtBr over time using a fluorometer (excitation ~530 nm, emission ~600 nm).
- An increase in fluorescence compared to the no-drug control indicates inhibition of EtBr efflux by **SQ-109**.

Mitochondrial Membrane Potential Assay

This protocol assesses the effect of **SQ-109** on the mitochondrial membrane potential of eukaryotic cells using a fluorescent dye like Tetramethylrhodamine, Methyl Ester (TMRM) or Tetramethylrhodamine, Ethyl Ester (TMRE).

Materials:

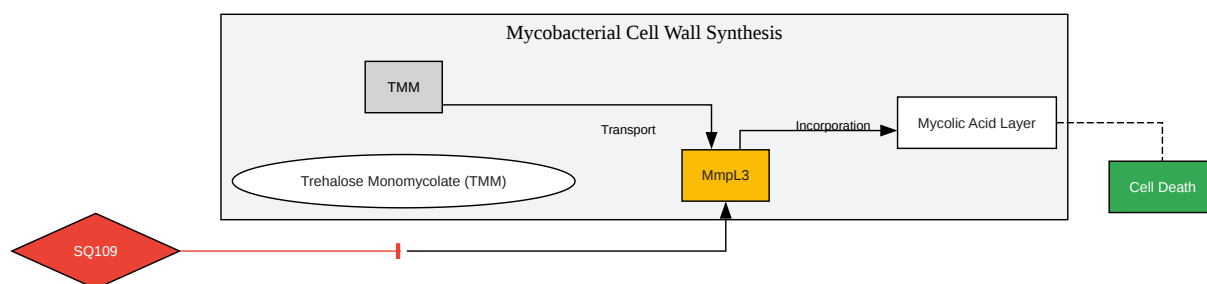
- Mammalian cells (e.g., cancer cell line)
- Cell culture medium
- TMRM or TMRE stock solution
- FCCP (carbonyl cyanide-4-(trifluoromethoxy)phenylhydrazone) as a positive control for depolarization
- Fluorescence microscope or flow cytometer
- 96-well black, clear-bottom plates (for plate reader) or appropriate plates for microscopy/flow cytometry

Procedure:

- Seed the cells in the appropriate culture vessel and allow them to adhere overnight.

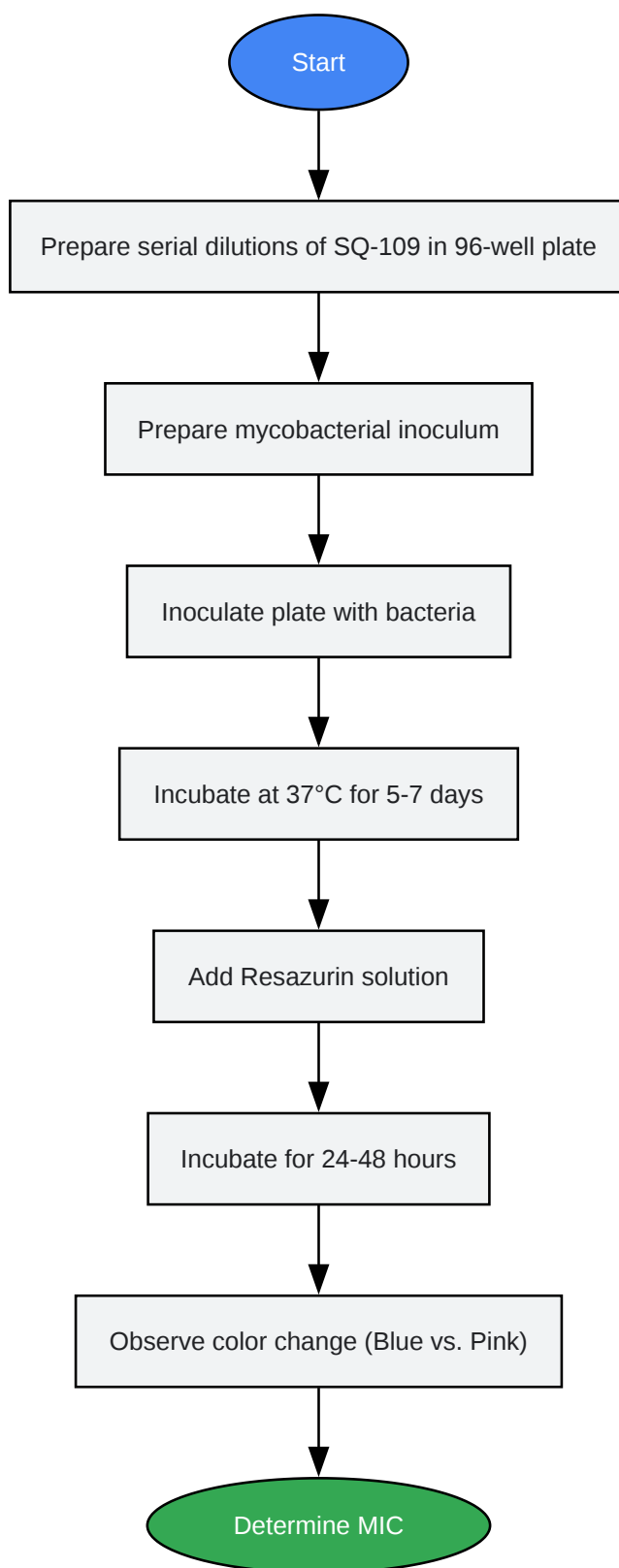
- Treat the cells with varying concentrations of **SQ-109** for the desired time. Include an untreated control and a positive control treated with FCCP.
- Prepare a working solution of TMRM or TMRE in cell culture medium (e.g., 20-100 nM).
- Remove the treatment medium and incubate the cells with the TMRM/TMRE solution for 20-30 minutes at 37°C.
- Wash the cells with PBS or medium to remove excess dye.
- Measure the fluorescence intensity using a fluorescence microscope, flow cytometer, or plate reader (excitation ~549 nm, emission ~579 nm for TMRM).
- A decrease in fluorescence intensity in **SQ-109**-treated cells compared to the untreated control indicates mitochondrial membrane depolarization.

Visualizations



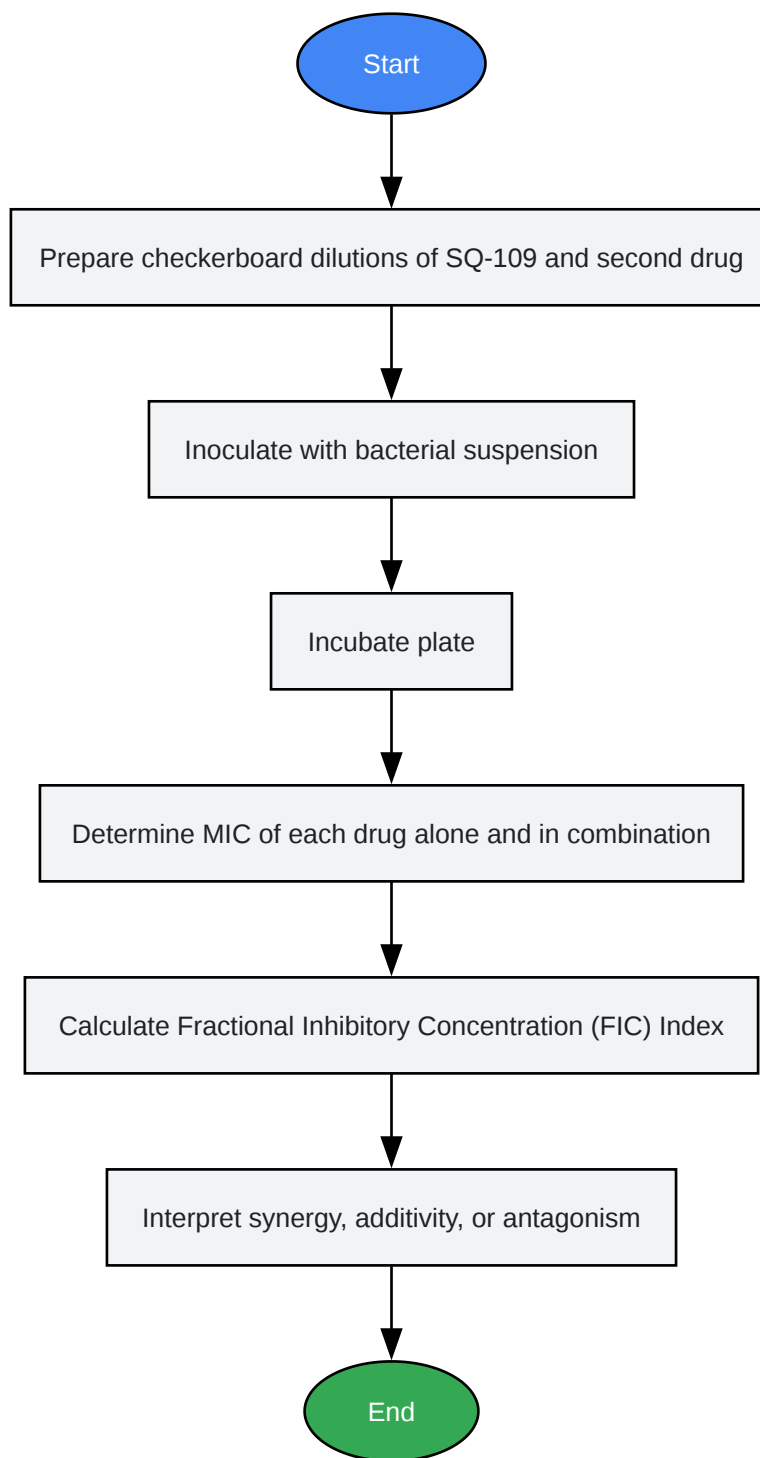
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Caption: Mechanism of action of **SQ-109** in Mycobacterium tuberculosis.



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Caption: Workflow for MIC determination using the Resazurin Microtiter Assay.



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Caption: Workflow for the Checkerboard Synergy Assay.

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